

# An In-depth Technical Guide to the Safety of N-Boc-4-piperidinemethanol

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## Compound of Interest

Compound Name: *N-Boc-4-piperidinemethanol*

Cat. No.: B043165

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of the safety profile of chemical reagents is paramount. This guide provides a detailed overview of the safety information for **N-Boc-4-piperidinemethanol** (CAS No. 123855-51-6), a key intermediate in organic synthesis.

Synonyms: 1-N-Boc-4-hydroxymethyl-piperidine, 4-Hydroxymethyl-piperidine-1-carboxylic acid tert-butyl ester[1]

## Hazard Identification and Classification

**N-Boc-4-piperidinemethanol** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin, eye, and respiratory irritation.[2][3]

GHS Pictogram:

 GHS Exclamation Mark Pictogram

Signal Word: Warning[2]

Hazard Statements:

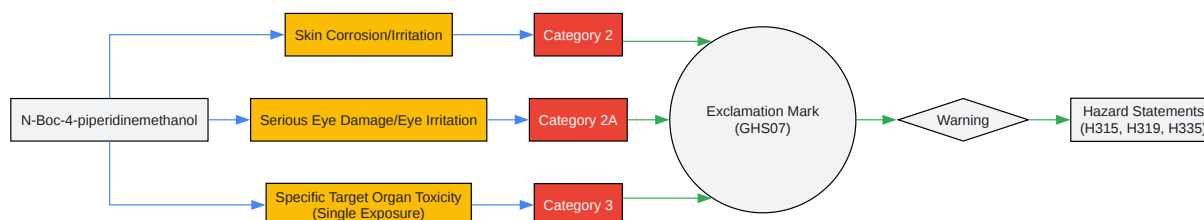
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]

- H335: May cause respiratory irritation.[2][3]

Precautionary Statements: A series of precautionary statements are provided to ensure safe handling and to outline emergency procedures. These include:

- Prevention: P261, P264, P271, P280[2][3]
- Response: P302 + P352, P305 + P351 + P338[3]

The following diagram illustrates the logical flow of GHS classification for this substance.



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Caption: GHS Hazard Classification Workflow for **N-Boc-4-piperidinemethanol**.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **N-Boc-4-piperidinemethanol** is provided in the table below.

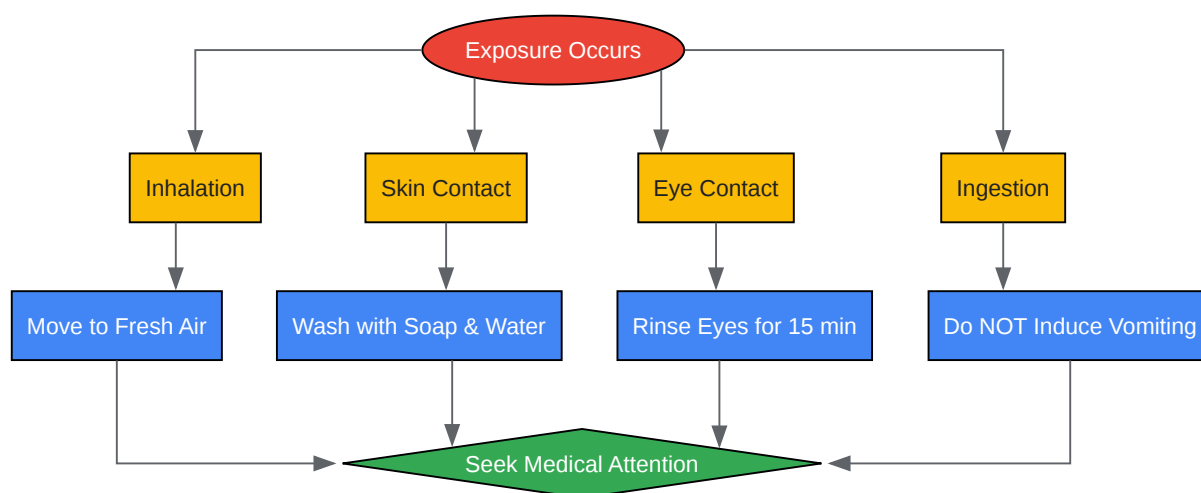
Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>21</sub> NO <sub>3</sub>	[1][4]
Molecular Weight	215.29 g/mol	[1][4][5]
Appearance	Off-white to yellowish solid powder	[1]
Melting Point	78-82 °C	[6]
Purity	≥97% or ≥99% (GC)	[1][4]
Storage Temperature	0-8°C	[1]

## First-Aid Measures

In the event of exposure, the following first-aid measures should be taken.

Exposure Route	First-Aid Measure	Reference
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get medical advice/attention.	[2][3]
Skin Contact	Wash with plenty of soap and water. Get medical advice/attention.	[2][3]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.	[2][3]
Ingestion	Do NOT induce vomiting. Get medical attention.	[3]

The following diagram illustrates the recommended first-aid workflow.



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Caption: First-Aid Measures Workflow for **N-Boc-4-piperidinemethanol** Exposure.

## Handling, Storage, and Personal Protection

Proper handling and storage procedures are crucial to minimize risk.

Handling:

- Use only outdoors or in a well-ventilated area.[2]
- Avoid breathing dust, mist, or spray.[2]
- Wash skin thoroughly after handling.[2]
- Wear protective gloves, protective clothing, eye protection, and face protection.[2][3]

Storage:

- Store in a dry, cool, and well-ventilated place.[3]

- Keep containers tightly closed.[3]
- Recommended storage temperature is between 0-8°C.[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical goggles or safety glasses.[2]
- Hand Protection: Protective gloves.[2]
- Skin and Body Protection: Wear suitable protective clothing.[2]
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[2]

## Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Heat, sparks, and flame.
- Incompatible Materials: Strong oxidizing agents.[2]
- Hazardous Decomposition Products: Under normal conditions of storage and use, hazardous decomposition products should not be produced. In case of fire, hazardous decomposition products may be released.[2]

This guide is intended to provide a comprehensive overview of the safety data for **N-Boc-4-piperidinemethanol**. It is essential to consult the full Safety Data Sheet (SDS) from your supplier before handling this chemical and to ensure that all appropriate safety precautions are in place. Always handle chemical reagents in a well-ventilated fume hood and wear the appropriate personal protective equipment.

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